

What is Climbazole-d4 and its chemical structure?

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Compound of Interest

Compound Name: Climbazole-d4

Cat. No.: B564761

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An In-depth Technical Guide to Climbazole-d4

For researchers, scientists, and drug development professionals, understanding the characteristics of isotopically labeled compounds is paramount for robust analytical method development and pharmacokinetic studies. This guide provides a comprehensive overview of **Climbazole-d4**, a deuterated analog of the antifungal agent Climbazole.

Core Properties and Chemical Structure

Climbazole-d4 is a synthetic, isotopically labeled form of Climbazole, where four hydrogen atoms on the chlorophenoxy ring have been replaced with deuterium. This substitution results in a higher molecular weight compared to the unlabeled compound, making it an ideal internal standard for mass spectrometry-based quantification of Climbazole in various biological matrices.

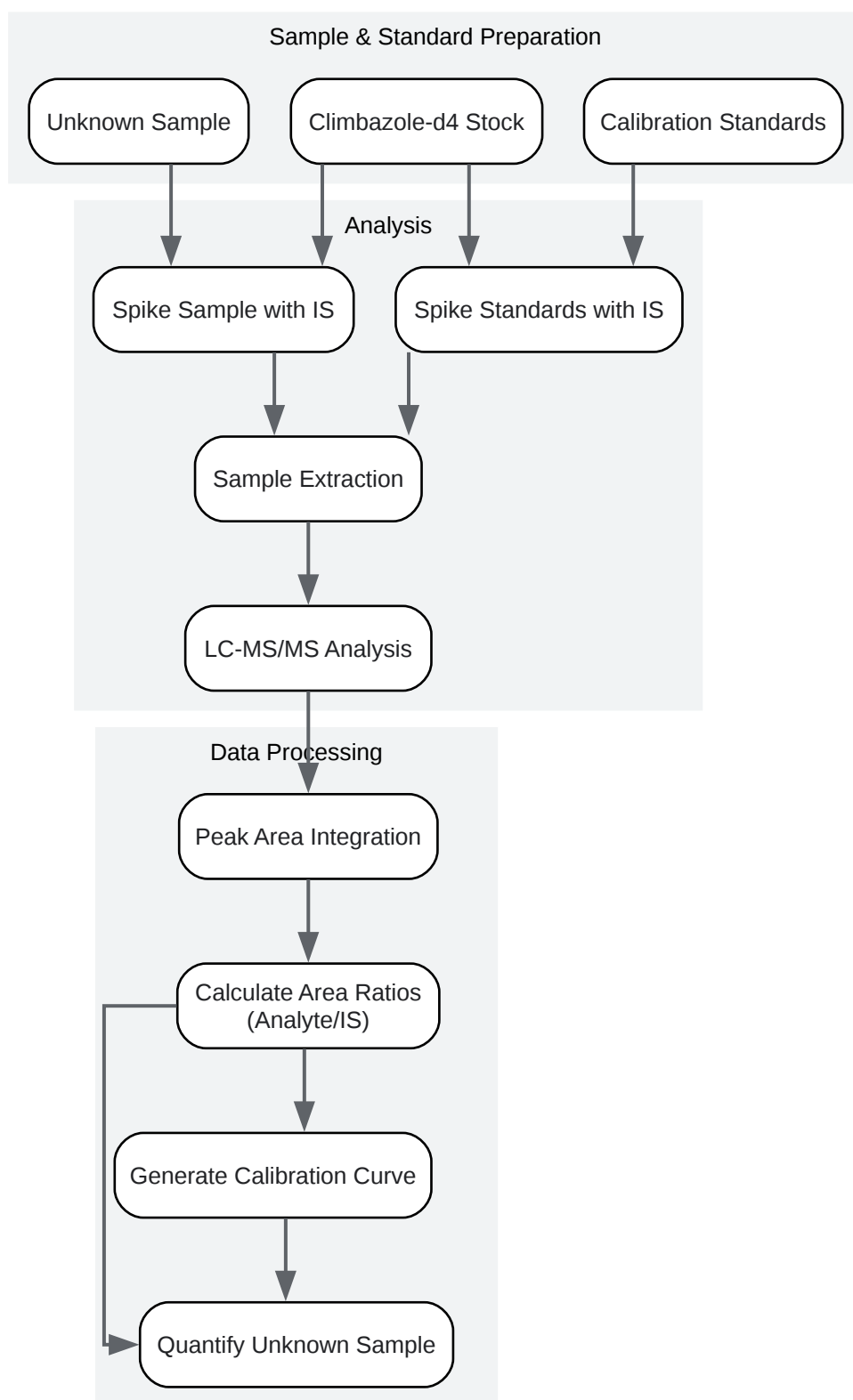
Chemical and Physical Properties

A summary of the key chemical and physical properties of **Climbazole-d4** is presented in the table below.

Property	Value	Reference
Chemical Name	1-(4-chloro-2,3,5,6-tetradeuteriophenoxy)-1-imidazol-1-yl-3,3-dimethylbutan-2-one	[1]
CAS Number	1185117-79-6	[2][3]
Molecular Formula	C ₁₅ H ₁₃ D ₄ ClN ₂ O ₂	[2][3][4]
Molecular Weight	296.79 g/mol	[3][4]
Monoisotopic Mass	296.1229625 Da	[1]
Appearance	White to off-white solid	[4][5]
Purity	≥99% deuterated forms (d ₁ -d ₄)	[2]
Isotopic Enrichment	d ₄ =94.82%, d ₃ =5.06%, d ₂ =0.12%	[4]
Solubility	Soluble in Chloroform; Sparingly soluble in Methanol	[2]

Chemical Structure of Climbazole-d4

The chemical structure of **Climbazole-d4** is depicted in the following diagram. The four deuterium atoms are located on the phenyl ring.



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References

- 1. Climbazole-d4 | C₁₅H₁₇ClN₂O₂ | CID 46781039 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. scbt.com [scbt.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
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